

# Protocol for Preparing Carbomer 980 Hydrogels for Drug Release Studies

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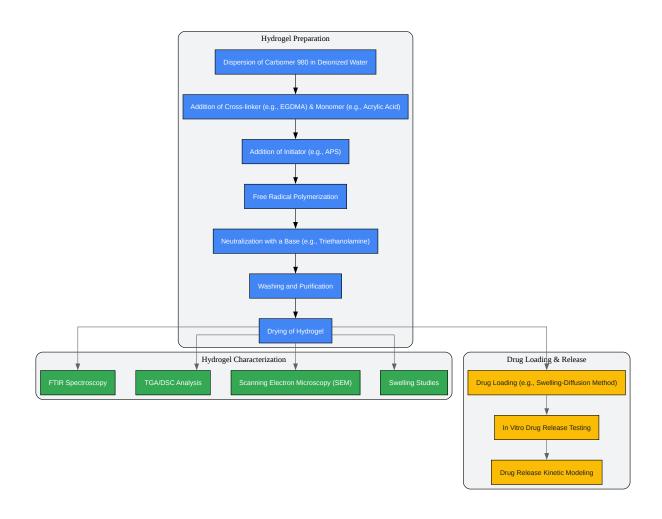
## Introduction

Carbomer 980 is a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of pentaerythritol. It is widely used in pharmaceutical and biomedical applications as a gelling agent, thickener, and controlled-release matrix.[1] Hydrogels formulated from Carbomer 980 exhibit a high-water content, biocompatibility, and a porous three-dimensional network, making them excellent candidates for drug delivery systems.[2][3] The swelling and drug release properties of these hydrogels are often pH-sensitive, which can be leveraged for targeted drug delivery.[4][5] This document provides a detailed protocol for the preparation, characterization, and in vitro drug release testing of Carbomer 980 hydrogels.

## **Experimental Workflow**

The following diagram outlines the major steps involved in the preparation and evaluation of **Carbomer 980** hydrogels for drug release studies.





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